

Chemical structure of potassium di-2-thienylglycolate

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Compound of Interest

Compound Name: *Di-2-thienylglycolic Acid*
Potassium Salt

Cat. No.: *B13845592*

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Technical Guide: Potassium Di-2-Thienylglycolate

Content Type: Technical Reference & Synthesis Guide Audience: Pharmaceutical Scientists, Process Chemists, and Drug Development Researchers Focus: Chemical Structure, Synthesis via Benzilic Acid Rearrangement, and Role in Tiotropium Bromide Manufacturing

Executive Summary

Potassium di-2-thienylglycolate (Potassium hydroxy-di(2-thienyl)acetate) is a critical pharmaceutical intermediate used primarily in the synthesis of anticholinergic bronchodilators, most notably Tiotropium Bromide.

It is the potassium salt of di-2-thienylglycolic acid (CAS: 4746-63-8).^{[1][2][3]} This compound is formed directly via the benzilic acid rearrangement of di-2-thienyl ketone using potassium hydroxide. In drug development, it serves as the nucleophilic source of the dithienylglycoloyl moiety, essential for high-affinity binding to muscarinic receptors (M1–M5).

CRITICAL DISTINCTION: Do NOT confuse this compound with Potassium Thioglycolate (CAS: 34452-51-2), a simple aliphatic sulfur compound used in cosmetic hair removal. The structural and toxicological profiles are entirely different.

Chemical Identity & Structure

Nomenclature and Identifiers[4]

Parameter	Details
Chemical Name	Potassium di-2-thienylglycolate
IUPAC Name	Potassium 2-hydroxy-2,2-di(thiophen-2-yl)acetate
Parent Acid CAS	4746-63-8 (Di-2-thienylglycolic acid)
Molecular Formula	
Molecular Weight	278.39 g/mol
Appearance	White to off-white crystalline solid (hygroscopic)
Solubility	Soluble in water, methanol; sparingly soluble in non-polar solvents.

Structural Architecture

The molecule consists of a central glycolic acid backbone where the

-carbon is substituted with two thiophene rings. The carboxylate group is ionically bonded to a potassium cation. The bulky thiophene rings provide the hydrophobic interaction necessary for the pharmacological activity of the final drug (Tiotropium), while the hydroxyl group forms critical hydrogen bonds within the receptor pocket.

Figure 1: Structural connectivity of Potassium di-2-thienylglycolate showing the central quaternary carbon and ionic interaction.

Synthesis: Benzilic Acid Rearrangement

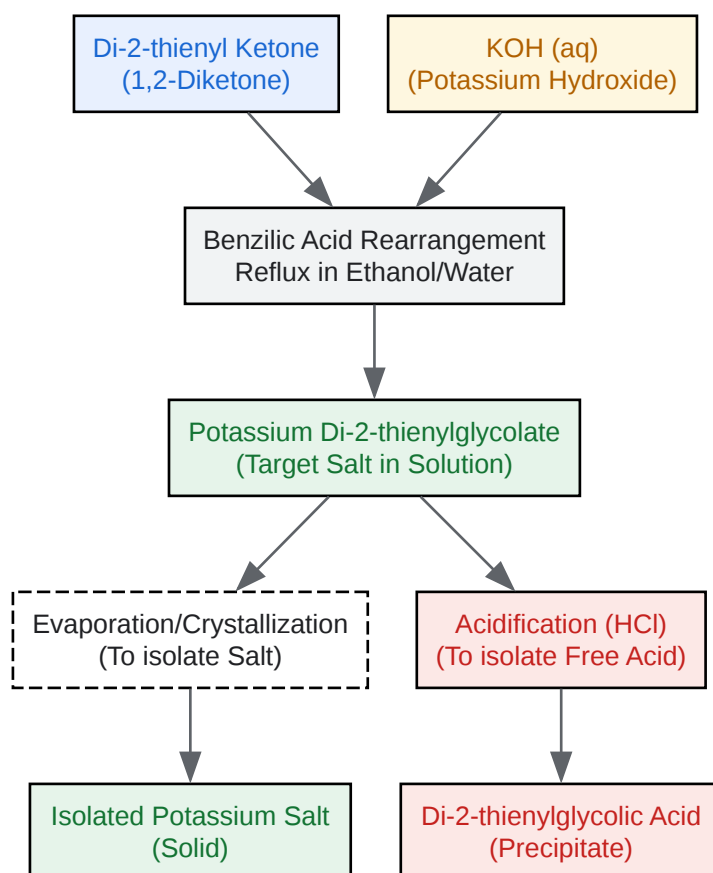
The most robust method for synthesizing potassium di-2-thienylglycolate is the Benzilic Acid Rearrangement of di-2-thienyl ketone (also known as di-2-thienylglyoxal or 2,2'-thenil).[4] This

reaction is favored because it constructs the quaternary carbon center in a single step with high atom economy.

Reaction Logic

- Nucleophilic Attack: Hydroxide ion (OH^-) from KOH attacks one of the carbonyl carbons of the 1,2-diketone.
- Migration: A phenyl (or in this case, thienyl) group migrates to the adjacent carbonyl carbon, driven by the formation of a stable carboxylate anion.
- Salt Formation: The immediate product is the potassium salt (our target compound).

Synthesis Workflow Diagram



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Figure 2: Synthesis pathway via rearrangement. The potassium salt is the direct product before acidification.

Experimental Protocol (Salt Isolation)

Note: Standard synthesis often proceeds to the acid. To isolate the potassium salt, the acidification step is skipped.

- Preparation: Dissolve di-2-thienyl ketone (1.0 eq) in ethanol.
- Reaction: Add an aqueous solution of Potassium Hydroxide (KOH, 2.5 eq) dropwise.
- Reflux: Heat the mixture to reflux (approx. 78°C) for 2–4 hours. The deep yellow color of the diketone will fade as the rearrangement proceeds.
- Work-up (Salt Specific):
 - Cool the reaction mixture to room temperature.
 - Concentrate the solution under reduced pressure to remove ethanol.
 - The potassium salt may precipitate upon cooling or addition of an anti-solvent (e.g., cold isopropanol or diethyl ether).
 - Filtration: Collect the solid by vacuum filtration under inert atmosphere (nitrogen) as the salt is hygroscopic.

Physicochemical Properties & Stability[4]

Property	Description	Implications for Handling
Hygroscopicity	Moderate to High	Must be stored in a desiccator or sealed under inert gas. Moisture absorption alters stoichiometry.
Thermal Stability	Stable up to ~180°C	Suitable for standard drying protocols, but avoid prolonged high heat which may cause decarboxylation.
pH (Aqueous)	Alkaline (~8.5 - 9.5)	Solutions are basic due to the weak acid/strong base salt nature.
Reactivity	Nucleophilic Oxygen	The hydroxyl group is susceptible to acylation; the carboxylate can react with alkyl halides.

Analytical Characterization

To validate the identity of Potassium di-2-thienylglycolate, the following analytical markers are used. Note that in HPLC, the salt will dissociate, and retention times will match the free acid unless ion-pairing reagents are used.

Nuclear Magnetic Resonance (NMR)

- H NMR (DMSO-d₆):
 - ~6.9–7.5 ppm (m, 6H): Thiophene ring protons.
 - ~6.5 ppm (s, 1H): Hydroxyl proton (exchangeable with D₂O).
 - Note: The carboxyl proton seen in the free acid (~13.0 ppm) is absent in the potassium salt.

High-Performance Liquid Chromatography (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
- Mobile Phase: Phosphate buffer (pH 2.5) / Acetonitrile gradient.
 - Mechanism: At pH 2.5, the salt converts to the free acid on-column for consistent retention.
- Detection: UV at 230 nm (Thiophene absorption).

Application in Drug Development: Tiotropium Bromide

Potassium di-2-thienylglycolate is the strategic precursor for the dithienylglycoloyl moiety in Tiotropium Bromide.

Mechanism of Action: The two thiophene rings create a bulky, hydrophobic "cap" that fits into the muscarinic receptor's orthosteric binding site. This structure contributes to the extremely slow dissociation rate (

> 30h) of Tiotropium from the M3 receptor, allowing for once-daily dosing.

Synthesis Connection: In industrial processes, the potassium salt is often either:

- Acidified to the free acid, then converted to the methyl ester (Methyl di-2-thienylglycolate).
- Transesterified directly with Scopolamine (or Scopolamine Methobromide) under specific catalytic conditions to form the final ester linkage.

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